

# SIKs-IN-1: Available Stability Data

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**Compound Focus:** SIKs-IN-1

Cat. No.: S12869219

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The table below summarizes all available stability information for **SIKs-IN-1** from the search results. Please note that this data is limited.

Parameter	Information
Recommended Storage (Powder)	-20°C for 3 years; 4°C for 2 years [1]
Stability in Solvent	-80°C for 6 months; -20°C for 1 month [1]
Molecular Formula	C <sub>27</sub> H <sub>31</sub> F <sub>2</sub> N <sub>7</sub> O [1] [2]
Molecular Weight	507.58 g/mol [1] [2]
CAS Number	2927557-06-8 [1] [2]

## Frequently Asked Questions (FAQs)

Here are answers to potential questions based on the available data.

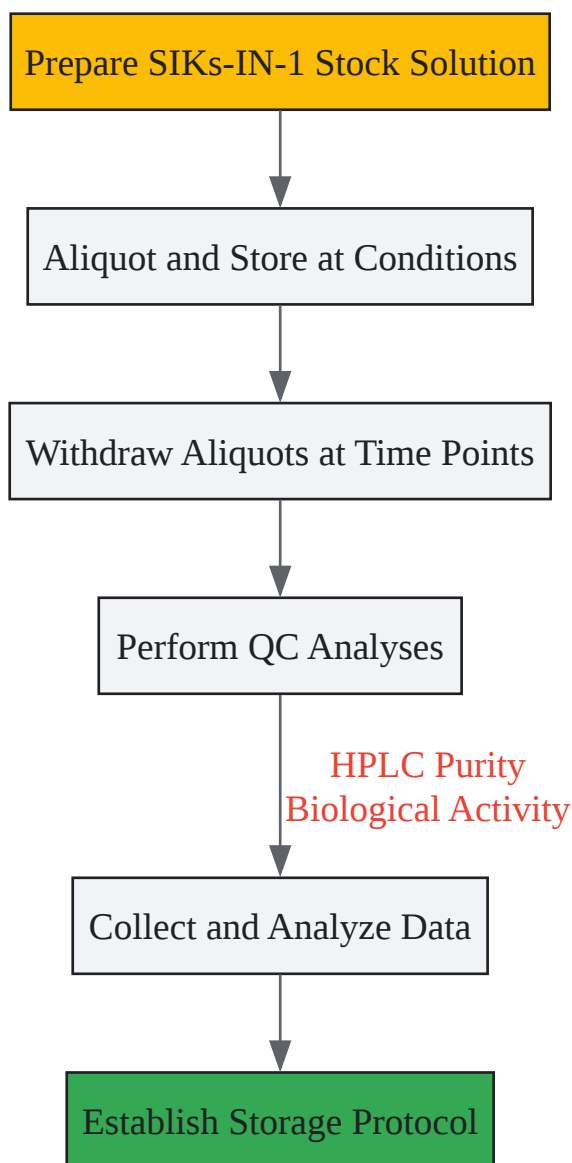
- **What is the recommended long-term storage for SIKs-IN-1 powder?** It is recommended that the powder form be stored at -20°C for 3 years or at 4°C for 2 years [1].
- **How long can a stock solution of SIKs-IN-1 be stored?** A stock solution in solvent is stable for 6 months when stored at -80°C, or for 1 month when stored at -20°C [1].

- **What should I do if my solution of SIKs-IN-1 is stored for longer than the recommended period?**

The search results do not provide data on degraded products or potency after prolonged storage. Given the stated stability timelines, any solution stored beyond the recommended period (1 month at -20°C or 6 months at -80°C) should not be used for critical experiments. It is advisable to prepare a fresh stock solution to ensure experimental integrity.

## Suggested Experimental Workflow for Stability Assessment

Since detailed methodologies are not available in the search results, the following is a general, recommended workflow you can adapt in your lab to systematically assess the stability of **SIKs-IN-1** in your specific solution. You can validate this protocol by confirming that a freshly prepared solution meets all quality control (QC) criteria.



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**Diagram Title:** Solution Stability Assessment Workflow

**Detailed Protocol:**

- **Solution Preparation:** Prepare a concentrated stock solution of **SIKs-IN-1** in a suitable solvent (e.g., DMSO). Record the solvent, concentration, and container type.
- **Aliquoting and Storage:** Divide the stock solution into multiple, small single-use aliquots to avoid repeated freeze-thaw cycles. Store these aliquots at the various conditions you wish to test (e.g., -20°C, -80°C, 4°C).
- **Time-Point Sampling:** Create a schedule for testing. For example, withdraw aliquots at time zero (baseline), 1 day, 1 week, 2 weeks, 1 month, 3 months, and 6 months from each storage condition.

- **Quality Control (QC) Analysis:** Perform the following analyses on each withdrawn aliquot:
  - **Chemical Purity:** Use **High-Performance Liquid Chromatography (HPLC)** to measure the percentage of intact **SIKs-IN-1** and identify any degradation products. A purity drop of >5-10% from baseline is often considered significant.
  - **Functional/Biological Activity:** Test the aliquot in your established **biological assay** (e.g., a kinase inhibition assay). A significant decrease in potency (e.g., an increase in IC<sub>50</sub> value) indicates a loss of activity.
- **Data Analysis and Decision:** Plot the purity and potency data over time for each storage condition. The point at which these values fall below your laboratory's pre-defined acceptance criteria determines the practical shelf-life of the solution.

## Critical Troubleshooting Guide

This guide addresses potential issues based on the proposed workflow and general lab practice.

Problem	Possible Cause	Suggested Solution
<b>Low purity in a new stock solution</b>	Chemical degradation during preparation or sourcing.	Confirm the source and certificate of analysis (CoA) for the powder. Ensure the solvent is fresh and anhydrous.
<b>Loss of biological activity over time</b>	Solution degradation or repeated freeze-thaw cycles.	Check solution purity via HPLC. Switch to single-use aliquots. Shorten the storage duration based on your stability data.
<b>Inconsistent experimental results</b>	Uncontrolled storage conditions or use of expired solutions.	Standardize storage protocols. Label all vials with preparation date. Strictly adhere to the shelf-life established by your internal testing.

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## References

1. - SIKs - IN | CAS 2927557-06-8 | AbMole BioScience | 1 - SIKs - IN Price 1 [abmole.com]

2. - SIKs - IN CAS#: 2927557-06-8 1 [chemicalbook.com]

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